

An In-depth Technical Guide to 10-Methylphenothiazine: Chemical and Physical Properties

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Compound of Interest

Compound Name: 10-Methylphenothiazine

Cat. No.: B072558

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core chemical and physical properties of **10-Methylphenothiazine**, a versatile heterocyclic compound. Renowned for its applications as a key intermediate in the synthesis of pharmaceuticals, particularly antipsychotic drugs, and as a stabilizer in polymerization processes, a thorough understanding of its characteristics is crucial for its effective application in research and development.^{[1][2][3]}

Core Chemical and Physical Properties

10-Methylphenothiazine is a derivative of phenothiazine with a methyl group attached to the nitrogen atom.^[4] It typically appears as a white to light yellow or pale green crystalline powder.^{[1][2][5]}

Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Source
IUPAC Name	10-methylphenothiazine	[4][6][7]
Synonyms	N-Methylphenothiazine, 10-Methyl-10H-phenothiazine	[2][6][7]
CAS Number	1207-72-3	[1][2][8]
EC Number	214-896-8	
Molecular Formula	C ₁₃ H ₁₁ NS	[1][2][4][8]
Molecular Weight	213.30 g/mol	[1][4][8]
InChI Key	QXBUYALKJGBACG-UHFFFAOYSA-N	[2][4][6]
SMILES	CN1c2ccccc2Sc3ccccc13	[2]

Table 2: Physical and Spectroscopic Properties

Property	Value	Conditions/Notes	Source
Appearance	White to light yellow crystalline powder	-	[1][2]
Melting Point	99 - 104 °C	Multiple sources report ranges within this value.	[1][2][5][8]
Boiling Point	341.6 ± 12.0 °C	Predicted	[2][3]
Solubility	Insoluble	In water	[2][3][8]
Soluble	In Acetone	[2]	
Density	1.1168 g/cm ³	Rough estimate	[2][3]
pKa	0.56 ± 0.20	Predicted	[2][3]
λ _{max}	310 nm	In Chloroform (CHCl ₃)	[2][3]
255 nm	In Hexane	[3]	

Experimental Protocols

Detailed methodologies are essential for the replication of results and further development. The following sections outline established protocols for the synthesis and purification of **10-Methylphenothiazine**.

A common and high-yield method for synthesizing **10-Methylphenothiazine** involves the N-alkylation of phenothiazine using iodomethane.^{[2][9]}

Materials:

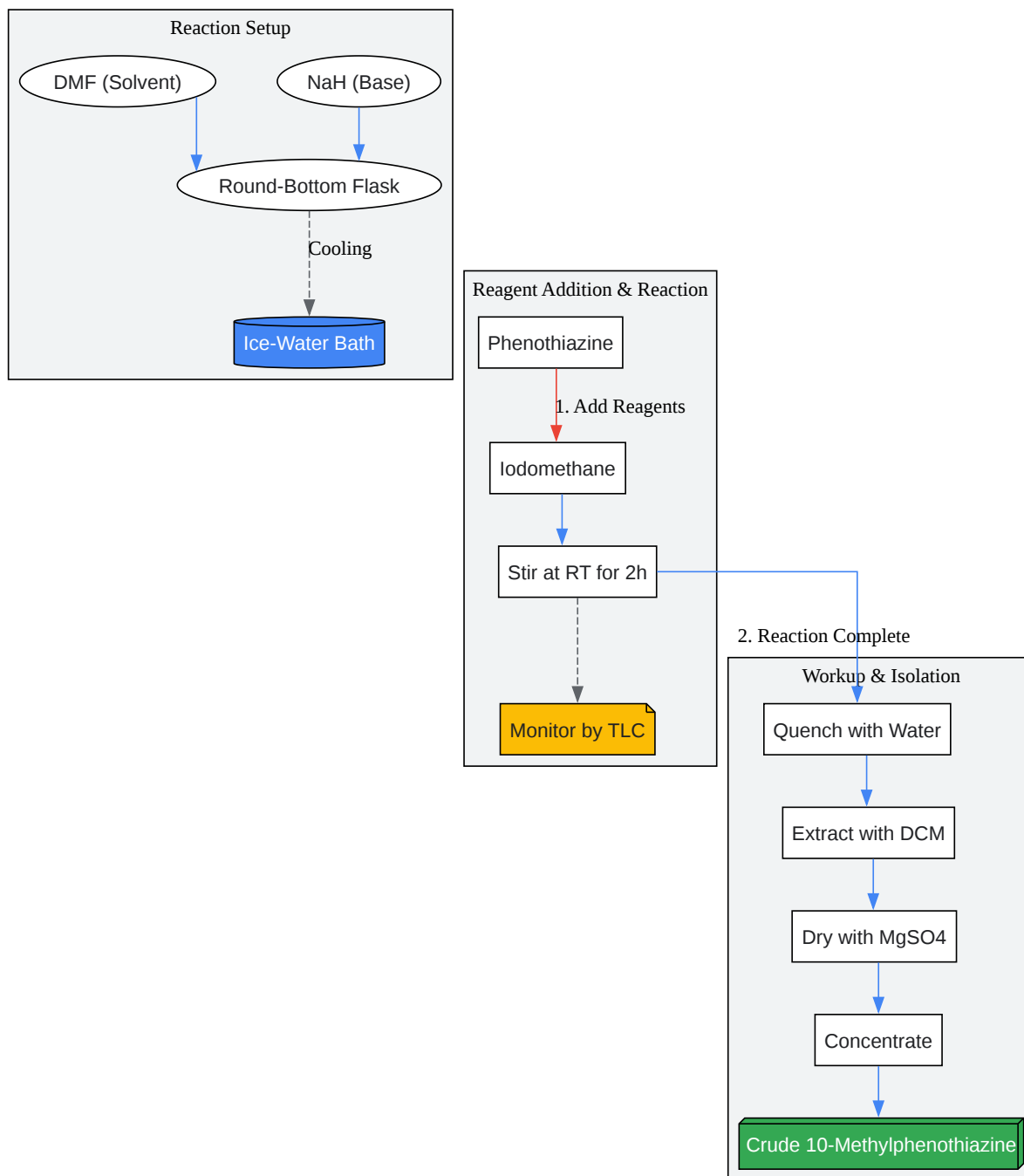
- Phenothiazine
- Sodium hydride (NaH, 60% dispersion in mineral oil)
- Iodomethane (Methyl iodide)
- N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Magnesium sulfate (MgSO₄)
- Deionized water

Procedure:

- To a round-bottomed flask containing DMF (10 ml), slowly add NaH (1.0 g, 25.1 mmol) under an ice-water bath to control the exothermic reaction.^[9]
- Sequentially add phenothiazine (2 g, 10.0 mmol) and then iodomethane (1.3 g, 11.04 mmol) to the cooled suspension.^[9]
- Remove the flask from the ice bath and allow the reaction mixture to warm to room temperature.^[9]
- Stir the mixture for 2 hours. The progress of the reaction should be monitored by Thin-Layer Chromatography (TLC).^[9]

- Upon completion, quench the reaction by carefully adding water.
- Extract the product into dichloromethane (3 x 50 ml).[9]
- Combine the organic phases and dry over anhydrous magnesium sulfate.[9]
- Concentrate the solution under reduced pressure to remove the solvent, yielding the crude product.[9]

The selection of DMF as the solvent is critical, as substituting it with solvents like tetrahydrofuran (THF) or dichloromethane (DCM) can lead to reduced yields due to the poor solubility of intermediates.[4]



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General workflow for the synthesis of **10-Methylphenothiazine**.

The crude product from synthesis can be purified to achieve high purity ($\geq 98\%$) suitable for analytical and pharmaceutical applications.[1][8]

Methods:

- Recrystallization: This is the most common method.
 - Recrystallize the crude product three times from ethanol to yield the α -form (prisms).[2][3]
 - Alternatively, recrystallization from an ethanol/benzene mixture yields the β -form (needles).[2][3]
- Silica Gel Column Chromatography: Following the synthesis protocol described above, purification by silica gel column chromatography can yield the final product as a white solid.[2][9]
- Vacuum Sublimation: This method can also be used for purification.[3]

Electrochemical Behavior

10-Methylphenothiazine (MPT) is electrochemically active and its behavior is central to its use as a redox shuttle in lithium-ion batteries to prevent overcharging.[10] It undergoes a two-step oxidation process.

- First Oxidation: The neutral MPT molecule is oxidized to a stable radical cation ($\text{MPT}^{\bullet+}$). This reversible process occurs at approximately +3.7 V vs. Li/Li^+ . [10]
- Second Oxidation: At a higher potential (around +4.35 V vs. Li/Li^+), the radical cation is further oxidized to a dication (MPT^{2+}). [10]

The stability of the radical cation is a key feature, making MPT and its derivatives effective for electrochemical applications.[10]



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Electrochemical oxidation pathway of **10-Methylphenothiazine**.

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